

Check Availability & Pricing

N-Acetyl-L-tyrosine (CAS 537-55-3): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Acetyltyrosine	
Cat. No.:	B3028722	Get Quote

For Researchers, Scientists, and Drug Development Professionals

N-Acetyl-L-tyrosine (NALT), identified by the CAS number 537-55-3, is a synthetically modified form of the non-essential amino acid L-tyrosine.[1][2] This N-acetylated derivative exhibits increased water solubility and stability compared to its parent compound, making it a subject of significant interest in pharmaceutical and nutraceutical applications.[1][2][3] This guide provides an in-depth overview of NALT, encompassing its chemical identity, physical and chemical properties, synthesis, analytical methods, and its multifaceted biological roles, with a focus on its implications for drug development and research.

Chemical Identification and Properties

N-Acetyl-L-tyrosine is systematically named (2S)-2-acetamido-3-(4-hydroxyphenyl)propanoic acid.[4] Its structure consists of an L-tyrosine core with an acetyl group attached to the alphaamino group. This modification enhances its polarity and, consequently, its solubility in aqueous solutions.[1][5]



Property	Value	Reference
CAS Number	537-55-3	[6][7][8]
Molecular Formula	C11H13NO4	[4][6][7]
Molecular Weight	223.23 g/mol	[7][8][9]
IUPAC Name	(2S)-2-acetamido-3-(4- hydroxyphenyl)propanoic acid	[4]
Synonyms	Ac-Tyr-OH, N-Acetyltyrosine, NAT	[6][8][10]
Appearance	White crystals or crystalline powder	[11]
Melting Point	149-152 °C	[9]
Solubility	Freely soluble in water. Soluble in DMF (25 mg/ml), DMSO (25 mg/ml), and Ethanol (25 mg/ml).	[6][11]

Synthesis and Manufacturing

The synthesis of N-acetyl-L-tyrosine typically involves the acetylation of L-tyrosine. Several methods have been described, with a common approach utilizing acetic anhydride as the acetylating agent in an aqueous medium.[12][13] The process generally involves the following key steps:

- Dissolution of L-tyrosine: L-tyrosine is dissolved in an aqueous medium, which can be water or a dilute alkaline solution.[12][14]
- Acetylation: Acetic anhydride is added to the L-tyrosine solution under controlled temperature and pH conditions to facilitate the acetylation reaction.[12][14]
- Purification: The crude N-acetyl-L-tyrosine is then purified through a series of steps that may
 include concentration, crystallization, decolorization, and filtration to yield a high-purity final
 product.[12][13]



A generalized workflow for the synthesis of N-acetyl-L-tyrosine is depicted below.

Aqueous Medium L-tyrosine (e.g., Water) Dissolution Acetic Anhydride Acetylation Reaction (Controlled pH and Temperature) Crude N-Acetyl-L-tyrosine Purification (Crystallization, Filtration, etc.) Pure N-Acetyl-L-tyrosine

General Synthesis Workflow for N-Acetyl-L-tyrosine

Click to download full resolution via product page

General Synthesis Workflow

Analytical Methods for Identification and Quality Control

The identification and quality control of N-acetyl-L-tyrosine are crucial for its application in research and pharmaceutical development. Several analytical techniques are employed to ensure its purity and identity.



Analytical Method	Purpose	Key Parameters	Reference
Infrared (IR) Spectroscopy	Identification	Comparison of the sample's IR spectrum with that of a reference standard.	[11]
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification	Determination of the analyte in bulk drug and pharmaceutical formulations.	[15][16]
Titrimetry	Quantification	Determination of the analyte in bulk drug and pharmaceutical formulations.	[15]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural confirmation	Confirms the chemical structure of the molecule.	[17]

These methods are essential for verifying that the substance conforms to the required specifications, such as those outlined by the United States Pharmacopeia (USP), for which N-acetyl-L-tyrosine is available as a reference standard.[9][18]

Biological Role and Mechanism of Action

N-acetyl-L-tyrosine serves as a precursor to L-tyrosine in the body.[19][20] Upon administration, it is metabolized to L-tyrosine, which is a critical building block for the synthesis of several key neurotransmitters and hormones.[1][21]

Catecholamine Synthesis Pathway

L-tyrosine is the rate-limiting precursor for the synthesis of catecholamines, including dopamine, norepinephrine, and epinephrine.[5][19] This pathway is fundamental for various physiological and cognitive functions.



Catecholamine Synthesis Pathway N-Acetyl-L-tyrosine Metabolism L-Tyrosine Tyrosine Hydroxylase L-DOPA DOPA Decarboxylase Dopamine Dopamine β-hydroxylase Norepinephrine PNMT

Click to download full resolution via product page

Epinephrine

Catecholamine Synthesis Pathway

The enhanced bioavailability of NALT over L-tyrosine is believed to lead to a more efficient increase in brain tyrosine levels, thereby supporting catecholamine production, particularly during periods of high demand such as stress.[21][22]

Mitohormesis and Stress Response

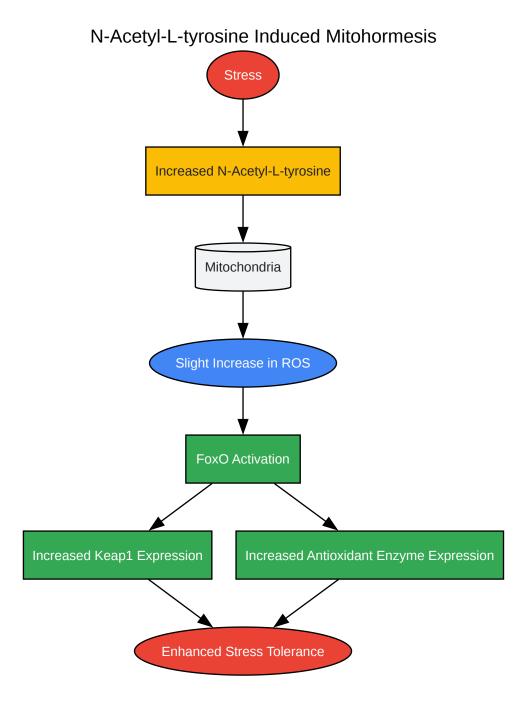


Foundational & Exploratory

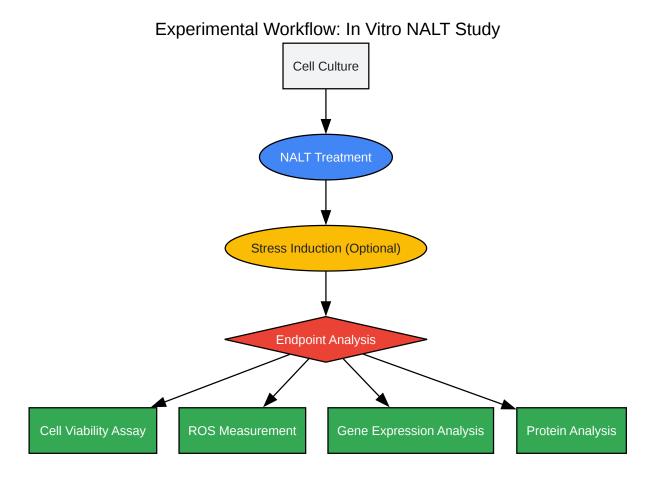
Check Availability & Pricing

Recent research has identified N-acetyl-L-tyrosine as an intrinsic factor that triggers mitohormesis, a biological response where low levels of mitochondrial stress induce a protective effect.[23][24] Under stressful conditions, an increase in NALT levels can lead to a transient and small increase in mitochondrial reactive oxygen species (ROS).[23] This, in turn, activates a signaling cascade involving the transcription factor FoxO and Keap1, ultimately leading to the increased expression of antioxidant enzymes and enhanced stress tolerance.[23]









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. What is N-acetyl-L-tyrosine used for? [synapse.patsnap.com]
- 2. mindlabpro.com [mindlabpro.com]
- 3. nootropicsdepot.com [nootropicsdepot.com]
- 4. N-Acetyl-L-tyrosine | C11H13NO4 | CID 68310 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nooroots.com [nooroots.com]

Foundational & Exploratory





- 6. caymanchem.com [caymanchem.com]
- 7. N-Acetyl-L-tyrosine | 537-55-3 | FA10354 | Biosynth [biosynth.com]
- 8. scbt.com [scbt.com]
- 9. N-乙酰-L-酪氨酸 Pharmaceutical Secondary Standard; Certified Reference Material |
 Sigma-Aldrich [sigmaaldrich.com]
- 10. N-Acetyl-L-tyrosine | 537-55-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. ajiaminoscience.eu [ajiaminoscience.eu]
- 12. The preparation method of N-acetyl-L-tyrosine Chemicalbook [chemicalbook.com]
- 13. CN1594283A Process for preparing N-acetyl-L-tyrosine Google Patents [patents.google.com]
- 14. N-Acetyl-L-tyrosine synthesis chemicalbook [chemicalbook.com]
- 15. scientificlabs.ie [scientificlabs.ie]
- 16. N-乙酰-L-酪氨酸 Pharmaceutical Secondary Standard; Certified Reference Material |
 Sigma-Aldrich [sigmaaldrich.com]
- 17. selleckchem.com [selleckchem.com]
- 18. store.usp.org [store.usp.org]
- 19. nootropicsexpert.com [nootropicsexpert.com]
- 20. sourcenaturals.com [sourcenaturals.com]
- 21. nbinno.com [nbinno.com]
- 22. What is the mechanism of N-acetyl-L-tyrosine? [synapse.patsnap.com]
- 23. N-acetyl-l-tyrosine is an intrinsic triggering factor of mitohormesis in stressed animals PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. N-acetyl-l-tyrosine is an intrinsic triggering factor of mitohormesis in stressed animals PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Acetyl-L-tyrosine (CAS 537-55-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028722#n-acetyl-l-tyrosine-cas-number-537-55-3-identification]

Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com